

GsMTx-4 batch-to-batch variability and quality control.

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Compound of Interest

Compound Name: GsMTx-4
Cat. No.: B15852505

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GsMTx-4 Technical Support Center

Welcome to the technical support center for **GsMTx-4**. This resource is designed for researchers, scientists, and drug development professionals to address common issues related to batch-to-batch variability and quality control of the **GsMTx-4** peptide.

Frequently Asked Questions (FAQs)

Q1: What is **GsMTx-4** and what is its mechanism of action?

A1: **GsMTx-4** (Grammostola mechanotoxin 4) is a 35-amino acid peptide isolated from the venom of the Chilean rose tarantula, *Grammostola rosea*.^[1] It belongs to the inhibitor cystine knot (ICK) family of peptides.^[1] **GsMTx-4** is a selective inhibitor of cationic mechanosensitive channels (MSCs), with primary targets including members of the Piezo and TRP channel families.^{[1][2][3]} Unlike pore blockers, **GsMTx-4** acts as a gating modifier. It partitions into the cell membrane and is thought to alter the local lipid bilayer mechanics, making the embedded ion channels less responsive to mechanical tension, rather than directly binding to the channel's gating structures.^{[1][4]} This mechanism is supported by the observation that both L- and D-enantiomers of **GsMTx-4** are active, indicating a lack of a specific stereospecific binding site on the channel itself.^{[1][5]}

Q2: My new batch of **GsMTx-4** is showing reduced or no inhibitory effect. What are the potential causes?

A2: Reduced efficacy with a new batch of **GsMTx-4** can stem from several factors:

- **Peptide Purity and Integrity:** The purity of synthetic peptides can vary between batches. Contaminants or incompletely folded peptides can reduce the effective concentration of active **GsMTx-4**.
- **Incorrect Quantification:** Errors in determining the concentration of the stock solution can lead to using a lower-than-intended final concentration in your experiments.
- **Improper Storage and Handling:** **GsMTx-4** is a peptide and is susceptible to degradation if not stored correctly. It should be stored at -20°C. Repeated freeze-thaw cycles of stock solutions should be avoided.
- **Experimental Conditions:** Changes in experimental buffers, cell lines, or passage numbers can affect the apparent activity of **GsMTx-4**.

Q3: How can I validate the activity of a new batch of **GsMTx-4**?

A3: To validate a new batch, it is recommended to perform a dose-response curve in a well-established in-house assay and compare the IC₅₀ value to that obtained with a previous, validated batch. A common method is to use patch-clamp electrophysiology to measure the inhibition of mechanically activated currents in a cell line known to express a **GsMTx-4** sensitive channel, such as Piezo1.^{[6][7]}

Q4: What are the typical working concentrations for **GsMTx-4**?

A4: The effective concentration of **GsMTx-4** can vary depending on the cell type, the specific ion channel being targeted, and the experimental setup. However, concentrations in the range of 1-10 µM are commonly used in in vitro studies to achieve significant inhibition of mechanosensitive currents.^{[3][6][8]} For Piezo1, the calculated K_D is approximately 155-157 nM.^{[6][7]}

Q5: Are there known off-target effects of **GsMTx-4**?

A5: While **GsMTx-4** is considered selective for cationic mechanosensitive channels, some off-target effects have been reported. It has been shown to have some activity on certain voltage-gated sodium channels and ERG potassium channels.^[1] It is important to include appropriate controls in your experiments to rule out confounding off-target effects. Interestingly, **GsMTx-4** does not appear to inhibit all mechanosensitive channels, for example, it does not block the K⁺ selective TREK-1 channel.^{[2][6]}

Troubleshooting Guides

Issue 1: Inconsistent results between different batches of GsMTx-4.

- Problem: A new batch of **GsMTx-4** shows significantly different potency compared to a previous batch in the same assay.
- Troubleshooting Steps:
 - Verify Certificate of Analysis (CoA): Compare the CoA for the new and old batches. Pay close attention to the reported purity (typically $\geq 95\%$ by HPLC) and mass spectrometry data to ensure the correct molecular weight.^[9]
 - Re-quantify Peptide Concentration: Do not rely solely on the manufacturer's stated mass. Accurately determine the peptide concentration of your stock solution. While direct measurement can be complex, ensure consistent and precise weighing and solubilization procedures.
 - Perform a Dose-Response Curve: As mentioned in the FAQs, a full dose-response curve is the most reliable way to compare the potency of two batches. This will provide a quantitative measure (IC₅₀) of the peptide's activity.
 - Check for Solubility Issues: Ensure the peptide is fully dissolved in your vehicle solvent (e.g., water or aqueous buffer) before further dilution. Incomplete solubilization will lead to a lower effective concentration.
 - Standardize Storage and Handling: Prepare single-use aliquots of the stock solution to avoid multiple freeze-thaw cycles. Ensure aliquots are stored at -20°C or below.

Issue 2: Complete lack of **GsMTx-4** activity.

- Problem: Application of **GsMTx-4** at standard concentrations (e.g., 5 μ M) has no effect on mechanosensitive currents.
- Troubleshooting Steps:
 - Confirm Peptide Integrity: The peptide may have degraded. This can happen due to improper storage (e.g., prolonged storage at 4°C or room temperature) or contamination. Consider obtaining a fresh vial.
 - Validate the Assay System: Ensure that your experimental system is working as expected.
 - Confirm the presence of mechanosensitive currents in your control (untreated) cells.
 - Use a positive control, if available (e.g., a previously validated batch of **GsMTx-4**).
 - Consider that some cell lines may have low expression of **GsMTx-4**-sensitive channels.
 - Check Application Method: In electrophysiology experiments, ensure the perfusion system is delivering the **GsMTx-4** solution effectively to the cell being recorded.
 - Review Experimental Protocol: Double-check all dilutions and calculations to ensure the final concentration of **GsMTx-4** is correct.

Data Presentation

Table 1: Physicochemical and Biological Properties of **GsMTx-4**

Property	Value	Reference
Molecular Weight	~4095.86 Da	
Amino Acid Sequence	GCLEFWWKCNPNDDKCCRP KLKCSKLFKLCNFSF (C-terminal amidation)	
Disulfide Bridges	Cys2-Cys17, Cys9-Cys23, Cys16-Cys30	
Purity (Typical)	≥95% (HPLC)	
Solubility	Soluble to 1 mg/ml in water	
Storage Temperature	-20°C	
Target Channels	Piezo1, Piezo2, TRPC1, TRPC6	[1] [10]
Mechanism	Gating modifier (bilayer-dependent)	[1]
Piezo1 KD	~155 nM	[6] [7]

Experimental Protocols

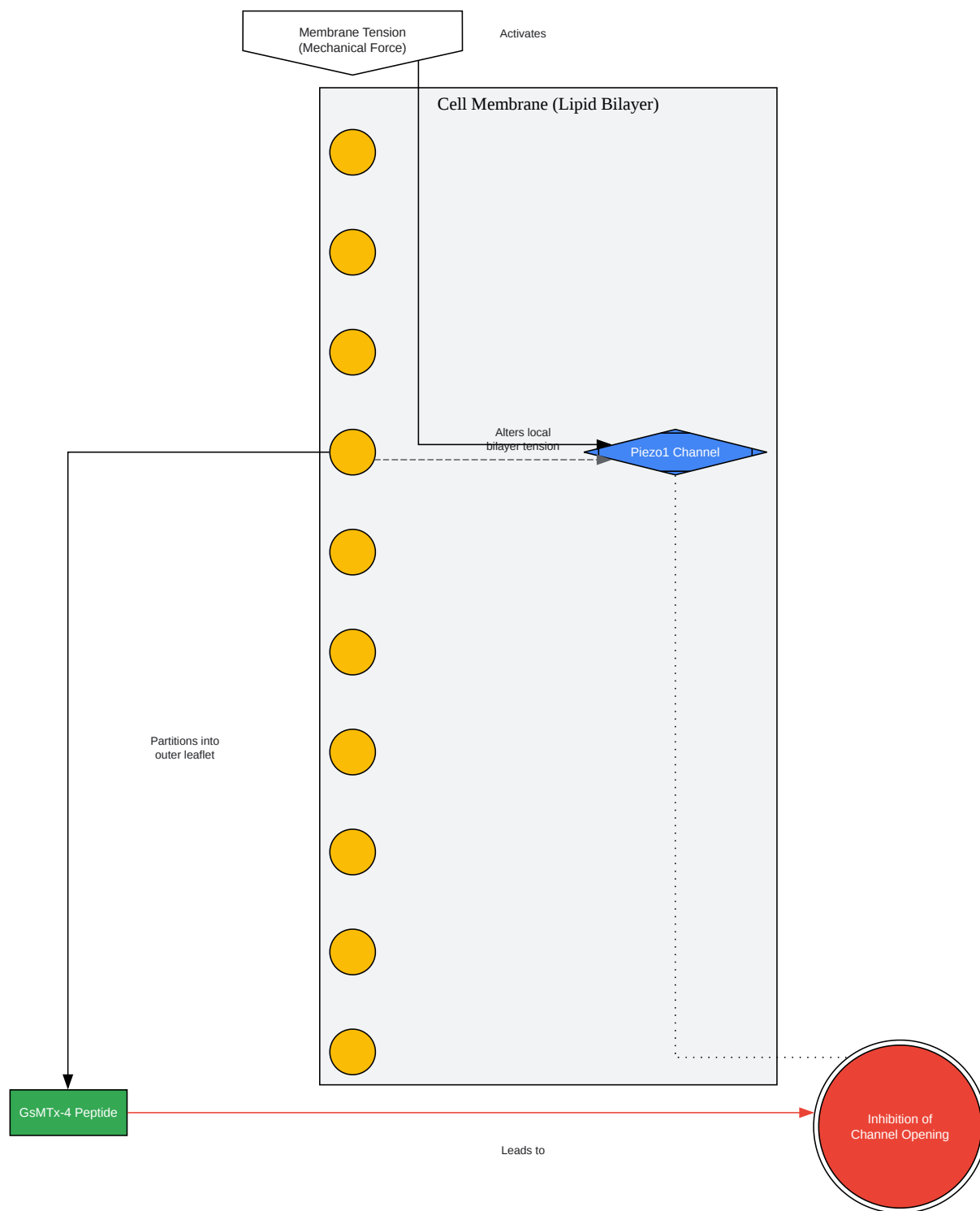
Protocol 1: Quality Control of a New GsMTx-4 Batch using Patch-Clamp Electrophysiology

This protocol outlines a method to validate the inhibitory activity of a new **GsMTx-4** batch on mechanically activated currents.

- Cell Preparation:
 - Culture HEK293 cells stably expressing Piezo1 channels.
 - Plate cells onto glass coverslips at a suitable density for patch-clamp recording 24-48 hours before the experiment.
- Solution Preparation:

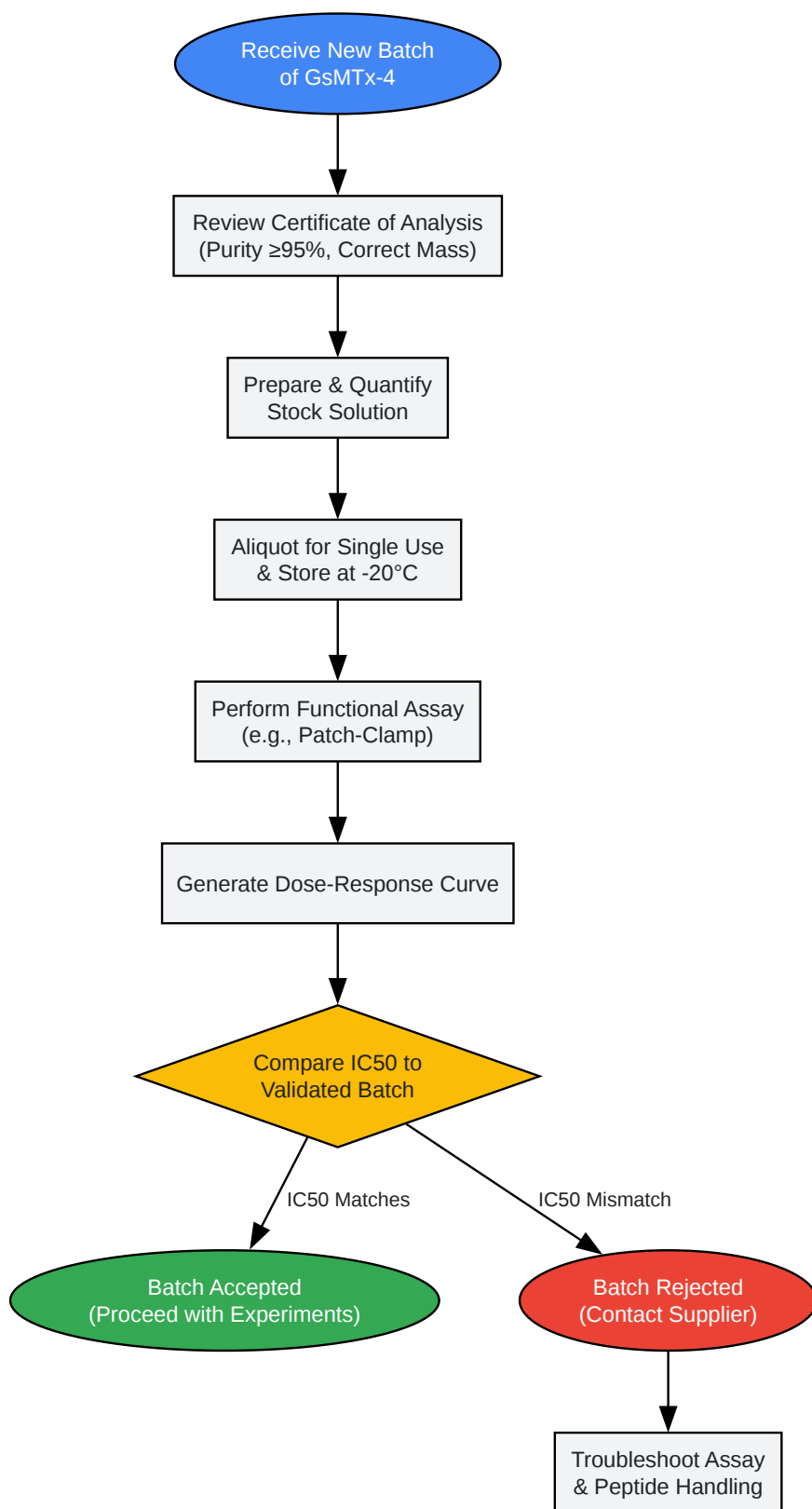
- External Solution (in mM): 145 NaCl, 5 KCl, 3 MgCl₂, 0.1 CaCl₂, 10 HEPES (pH 7.4 with NaOH).[2]
- Internal (Pipette) Solution (in mM): 133 CsCl, 10 HEPES (pH 7.4 with CsOH).[2]
- **GsMTx-4** Stock Solution: Prepare a 1 mM stock solution of **GsMTx-4** in sterile water. Aliquot and store at -20°C.
- Working Solutions: On the day of the experiment, dilute the stock solution in the external solution to final concentrations for the dose-response curve (e.g., 0.1, 0.5, 1, 5, 10 μM).
- Electrophysiological Recording:
 - Perform whole-cell or outside-out patch-clamp recordings.
 - Mechanically stimulate the cell or patch using a fire-polished glass probe driven by a piezo-electric actuator or by applying negative pressure through the patch pipette.
 - Record the resulting inward currents at a holding potential of -60 mV.
- Data Acquisition and Analysis:
 - Establish a baseline of stable mechanically activated currents.
 - Perfuse the cell with a known concentration of **GsMTx-4** and record the inhibition of the current.
 - Wash out the peptide to observe the reversal of inhibition.[11]
 - Repeat for each concentration to generate a dose-response curve.
 - Calculate the percentage of inhibition at each concentration and fit the data to a Hill equation to determine the IC₅₀.
 - Compare the IC₅₀ of the new batch to a previously validated batch.

Visualizations



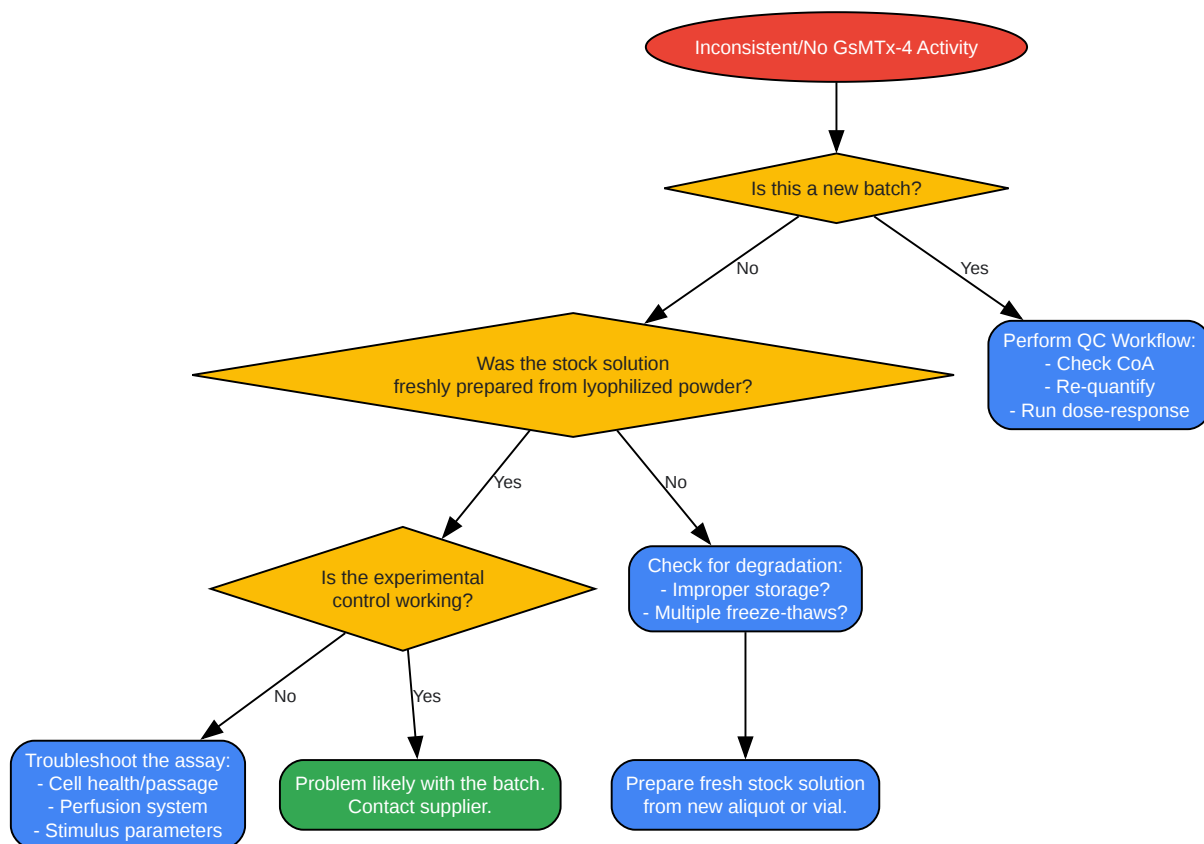
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Caption: Mechanism of **GsMTx-4** action on the Piezo1 channel.



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Caption: Quality control workflow for a new batch of **GsMTx-4**.



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Caption: Troubleshooting logic for **GsMTx-4** activity issues.

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